

Chemical and physical properties of Triafamone herbicide

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An In-depth Technical Guide on the Core Chemical and Physical Properties of **Triafamone** Herbicide

Introduction

Triafamone is a sulfonanilide herbicide developed by Bayer CropScience AG for the control of a wide range of grass and broadleaf weeds in rice and other cereal crops.[1][2][3] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is crucial for the biosynthesis of branched-chain amino acids in plants.[1][3][4] This guide provides a detailed overview of the chemical and physical properties of **Triafamone**, experimental protocols for their determination, and a visualization of its mechanism of action.

Chemical Identity



Identifier	Value	
Common Name	Triafamone	
IUPAC Name	2'-[(4,6-dimethoxy-1,3,5-triazin-2-yl)carbonyl]-1,1,6'-trifluoro-N-methylmethanesulfonanilide[1][5]	
CAS Registry Number	874195-61-6[1][5]	
Molecular Formula	C14H13F3N4O5S[1][5]	
Molecular Weight	406.34 g/mol [1][2]	
Appearance	White powder[1][4]	

Physical and Chemical Properties

A summary of the key physical and chemical properties of **Triafamone** is presented below.



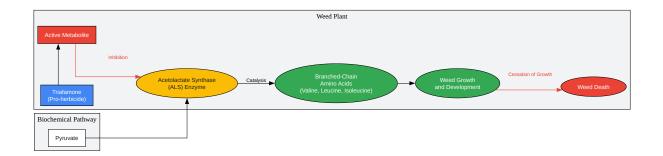
Property	Value	Temperature (°C)	рН
Density	1.53 g/mL	Not Specified	Not Applicable
Melting Point	105.6 °C	Not Applicable	Not Applicable
Vapor Pressure	6.4 x 10 ⁻⁶ Pa	20	Not Applicable
Henry's Law Constant	6.3 x 10 ⁻⁵ Pa m³/mol	20	Not Applicable
Water Solubility	36 mg/L	20	4
33 mg/L	20	7	
34 mg/L	20	9	_
Octanol-Water Partition Coefficient (logPow)	1.5	23	4
1.5	23	7	
1.6	23	9	_
рКа	-0.19 (Predicted)	25	Not Applicable

Data sourced from references[1][4][6][7].

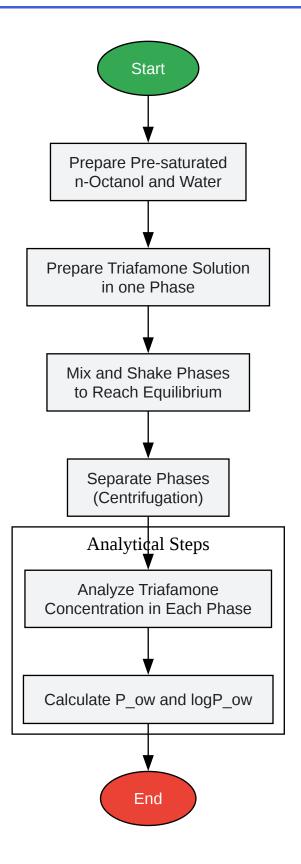
Mechanism of Action: ALS Inhibition

Triafamone is absorbed by weeds through their foliage and roots.[4][8] It is then translocated throughout the plant via the xylem and phloem.[4] **Triafamone** itself is a pro-herbicide and is converted into its active metabolite within the plant.[1][4] This active metabolite inhibits the acetolactate synthase (ALS) enzyme, which is a key enzyme in the biosynthetic pathway of the branched-chain amino acids valine, leucine, and isoleucine.[1][2][3] The inhibition of ALS leads to a cessation of weed growth, followed by characteristic symptoms such as stunting, necrosis, and discoloration, ultimately resulting in the death of the weed.[1][4]









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